

The Stereochemical Landscape of 3-Hydroxypentadecanoyl-CoA: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-hydroxypentadecanoyl-CoA

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Introduction

3-Hydroxypentadecanoyl-CoA is a crucial intermediate in the beta-oxidation of odd-chain fatty acids. Its stereochemistry, specifically the configuration of the hydroxyl group at the C-3 position, plays a pivotal role in its metabolic fate and potential biological activity. This technical guide provides a comprehensive exploration of the stereochemistry of **3-hydroxypentadecanoyl-CoA**, covering its synthesis, enzymatic transformations, analytical separation, and potential roles in cellular signaling.

Stereoisomers of 3-Hydroxypentadecanoyl-CoA

3-Hydroxypentadecanoyl-CoA exists as two enantiomers due to the chiral center at the C-3 carbon: (R)-**3-hydroxypentadecanoyl-CoA** and (S)-**3-hydroxypentadecanoyl-CoA**. The spatial arrangement of the hydroxyl group defines their distinct stereochemical nature, which dictates their interaction with stereospecific enzymes.

While specific optical rotation values for the enantiomers of **3-hydroxypentadecanoyl-CoA** are not readily available in the literature, the general principle for 3-hydroxy fatty acids is that the (R) and (S) enantiomers will rotate plane-polarized light in equal but opposite directions.

The magnitude of this rotation is dependent on the concentration of the sample, the path length of the polarimeter, the solvent used, and the temperature.

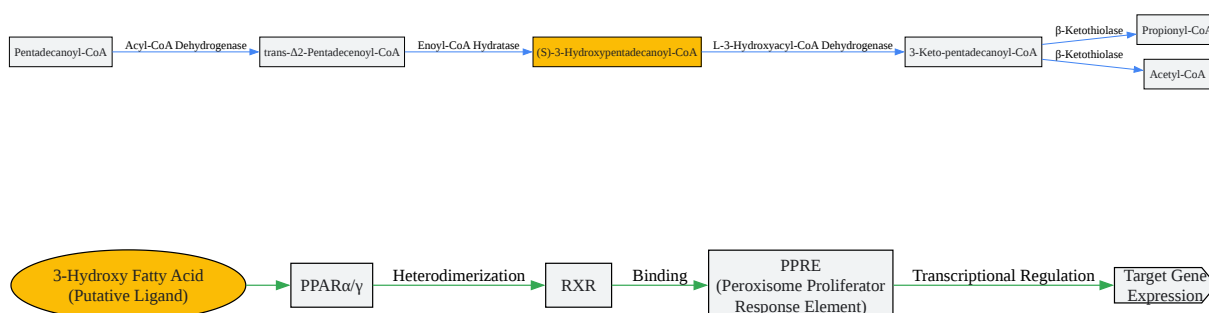
Table 1: Physicochemical Properties of 3-Hydroxypentadecanoic Acid

Property	Value
Molecular Formula	C15H30O3[1][2]
Molecular Weight	258.40 g/mol [1][3]
Appearance	Colorless to light yellow solid[1]
Melting Point	Approximately 62-63 °C (for the racemate)[1]
Solubility	Slightly soluble in water; soluble in organic solvents like chloroform and ethanol[1]

Metabolic Pathways and Enzymatic Stereospecificity

The primary metabolic pathway involving **3-hydroxypentadecanoyl-CoA** is mitochondrial fatty acid beta-oxidation. The stereochemistry at the C-3 position is tightly controlled by the enzymes of this pathway.

Fatty Acid Beta-Oxidation Workflow



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